

An In-Depth Technical Guide to 4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole

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Compound of Interest

Compound Name: 4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole

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For Researchers, Scientists, and Drug Development Professionals

Chemical Identity and Nomenclature

Correctly identifying a compound is the cornerstone of all scientific research. This section provides the standardized nomenclature and identifiers for **4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole**.

IUPAC Name

The systematic name for this compound, following the guidelines of the International Union of Pure and Applied Chemistry (IUPAC), is 1-(benzenesulfonyl)-4-(phenylmethoxy)-1H-indole.^[1] This name precisely describes the molecular structure, indicating a phenylsulfonyl group attached to the nitrogen of the indole ring at position 1, and a benzyloxy (phenylmethoxy) group at position 4.

Synonyms and Common Identifiers

In scientific literature and commercial catalogs, this compound may be referred to by several names. Recognizing these is crucial for exhaustive literature searches and procurement.

Identifier Type	Value	Source
CAS Number	79315-62-1	PubChem[1], Moldb[2]
Depositor-Supplied Synonym	4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole	PubChem[1]
Other Synonym	1-(benzenesulfonyl)-4-phenylmethoxyindole	ChemSrc[3]
PubChem CID	10384101	PubChem[1]
MDL Number	MFCD11558894	BLDpharm[4]

It is noteworthy that the precursor, 4-benzyloxyindole, is also known as 4-phenylmethoxy-1H-indole.[5] This highlights the importance of understanding the nomenclature of related synthetic intermediates.

Physicochemical Properties and Characterization

A thorough understanding of a compound's physical and chemical properties is fundamental for its application in experimental settings, from reaction setup to formulation development.

Molecular and Physical Data

The key physicochemical properties of **4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole** are summarized below. This data is essential for calculating molar equivalents, predicting solubility, and interpreting analytical results.

Property	Value	Unit	Source
Molecular Formula	C ₂₁ H ₁₇ NO ₃ S	PubChem[1], ChemSrc[3]	
Molecular Weight	363.43	g/mol	PubChem[1], ChemSrc[3], MolDb[2]
Exact Mass	363.09300	Da	ChemSrc[3]
Boiling Point	571.1	°C at 760 mmHg	ChemSrc[3]
PSA (Polar Surface Area)	56.68	Å ²	ChemSrc[3]

Spectroscopic Data and Structural Elucidation

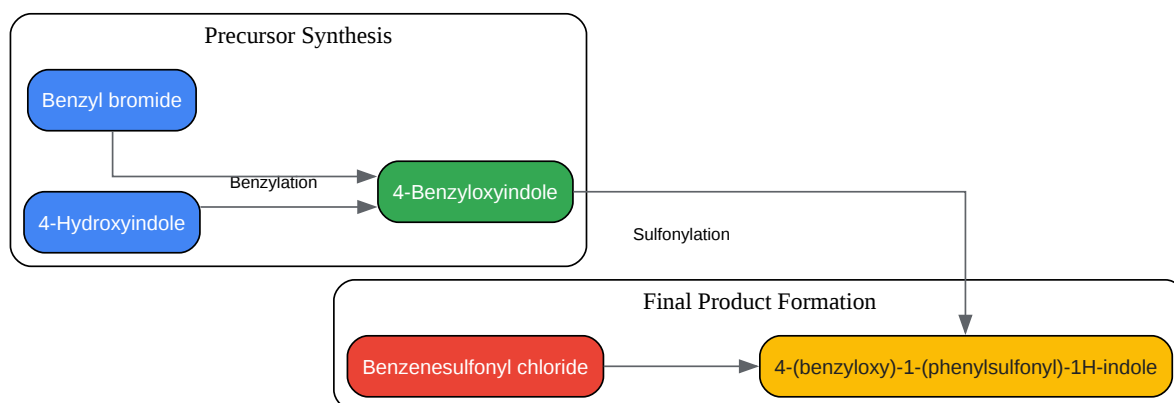
While specific spectroscopic data for the title compound is not readily available in the public domain, the structure of related indole derivatives is routinely confirmed using techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). For instance, the synthesis and characterization of various 4-benzyloxy-1H-indole-2-carboxylic acid (arylidene)-hydrazides have been confirmed by FTIR, NMR, and MS.[6] The structural features of substituted indoles, including bond distances and angles, are often determined by X-ray crystallography, as demonstrated for 5-benzyloxy-3-methyl-1-tosyl-1H-indole.[7]

Synthesis and Manufacturing

The synthesis of **4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole** typically involves a multi-step process. A logical synthetic pathway would start from a commercially available indole precursor.

Conceptual Synthetic Workflow

A plausible synthetic route involves the protection of the indole nitrogen with a phenylsulfonyl group and the introduction of the benzyloxy group at the C4 position. The order of these steps can be critical to the overall yield and purity. A common precursor is 4-benzyloxyindole.[3][8]



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Caption: Conceptual workflow for the synthesis of **4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole**.

Key Precursors

The synthesis of the title compound relies on the availability of key starting materials. Commercially available precursors include:

- 4-Benzyloxyindole (CAS: 20289-26-3)[3][5][8]
- Benzenesulfonyl chloride (CAS: 98-09-9)[3]

The synthesis of 4-benzyloxyindole itself can be achieved from 4-hydroxyindole and benzyl bromide.[3]

Applications in Research and Development

Indole derivatives are a prominent class of heterocyclic compounds with a wide range of biological activities and are frequently utilized as key intermediates in the synthesis of pharmaceuticals.

Role as a Synthetic Intermediate

4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole serves as a versatile building block in organic synthesis. The phenylsulfonyl group acts as a robust protecting group for the indole nitrogen, which can be removed under specific conditions to allow for further functionalization. The benzyloxy group can also be deprotected to yield the corresponding 4-hydroxyindole derivative, a common pharmacophore in many biologically active molecules.

Potential in Medicinal Chemistry

While specific biological activities for **4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole** are not extensively documented in publicly available literature, the broader class of substituted indoles is of significant interest in drug discovery. For instance, 4-benzyloxyindole and its derivatives have been investigated for their potential in:

- Cancer Research: As lead compounds for anti-cancer agents.[\[5\]](#)
- Neuroscience: In the development of drugs targeting neurological disorders, particularly in studies related to serotonin receptors.[\[5\]](#)
- Antiviral and Antimicrobial Research: Some 4-benzyloxyindole derivatives have shown potent antiviral activity against HIV.[\[9\]](#)

The structural motifs present in the title compound are found in numerous pharmacologically active agents, suggesting its potential as a scaffold for the design and synthesis of novel therapeutic candidates.

Handling, Storage, and Safety

For laboratory use, **4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole** should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It is recommended to store the compound in a tightly sealed container in a dry, cool place. [\[4\]](#) While specific GHS classifications for this compound are not provided, related aromatic amines and ethers can be skin and eye irritants.[\[10\]](#)

Conclusion

4-(benzyloxy)-1-(phenylsulfonyl)-1H-indole is a well-defined chemical entity with significant potential as an intermediate in organic synthesis and medicinal chemistry. Its robust chemical nature, owing to the phenylsulfonyl and benzyloxy protecting groups, makes it a valuable tool for the construction of more complex indole-based molecules. Further investigation into the biological activities of this compound and its derivatives could unveil novel therapeutic applications.

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